

Essential Safety and Operational Guide for Handling Fmoc-Phe-OH-d5

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Compound of Interest

Compound Name: Fmoc-Phe-OH-d5

Cat. No.: B613609

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This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Fmoc-Phe-OH-d5**. The following procedures are designed to ensure safe laboratory practices and proper logistical management of this compound.

I. Chemical and Physical Properties

Fmoc-Phe-OH-d5, a deuterated N-(9-Fluorenylmethoxycarbonyl)-L-phenylalanine, is primarily utilized in peptide synthesis.^{[1][2]} Understanding its physical and chemical properties is fundamental to safe handling.

Property	Value	Source
Appearance	White to off-white solid/powder	[3][4]
Molecular Formula	C ₂₄ H ₁₆ D ₅ NO ₄	[3][5]
Molecular Weight	392.46 g/mol	[3]
Melting Point	180 - 187 °C	[4]
Solubility	Soluble in Chloroform and DMF	[1]
Storage Temperature	2-8°C or -20°C for long-term storage	

II. Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety when handling **Fmoc-Phe-OH-d5**.^[6]

PPE Category	Item	Standard/Specification	Purpose
Eye and Face Protection	Safety Goggles	ANSI Z87.1 approved	Protects against dust particles and splashes. ^[7]
Face Shield	Recommended for splash hazards	Provides additional protection for the face. ^[7]	
Hand Protection	Disposable Nitrile Gloves	Standard laboratory grade	Protects skin from incidental contact. Double gloving is recommended for enhanced safety. ^[7]
Body Protection	Laboratory Coat	Standard	Protects skin and clothing from contamination. ^[7]
Respiratory Protection	Dust Mask (N95 or P1)	NIOSH (US) or EN 143 (EU) approved	Recommended when weighing or handling the powder to prevent inhalation. ^{[4][7][8]}

III. Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintain the integrity of **Fmoc-Phe-OH-d5** and to prevent contamination and accidental exposure.

A. Handling Protocol:

- Preparation: Before handling, ensure that the work area, typically a certified fume hood, is clean and uncluttered.[6] Have all necessary equipment and reagents readily available.
- Equilibration: To prevent moisture absorption, allow the container of the lyophilized powder to warm to room temperature in a desiccator before opening.
- Weighing: Weigh the required amount of **Fmoc-Phe-OH-d5** quickly in a controlled environment to minimize exposure to air and moisture.
- Dissolving: When preparing solutions, add the solvent to the solid and mix gently until fully dissolved.
- Post-Handling: After use, tightly reseal the container. For long-term storage, consider flushing the container with an inert gas like nitrogen or argon.[9] Clean the work area and all equipment thoroughly.

B. Storage Protocol:

- Short-term: Store at 2-8°C in a tightly sealed container.[1]
- Long-term: For extended periods, store at -20°C.[3]
- Solutions: It is not recommended to store peptides in solution for long periods. If necessary, prepare single-use aliquots and store them frozen at -20°C or -80°C to minimize freeze-thaw cycles.[2]

IV. Disposal Plan

All waste containing **Fmoc-Phe-OH-d5** must be treated as chemical waste and disposed of according to institutional, local, state, and federal regulations.[7]

A. Solid Waste:

- Carefully sweep up any spilled powder, avoiding dust formation.[7]
- Place the collected solid waste in a clearly labeled, sealed container or bag.
- Hold for collection by authorized chemical waste disposal personnel.

B. Liquid Waste:

- Do not discharge solutions containing **Fmoc-Phe-OH-d5** into the sewer system.
- Collect all liquid waste in a designated, labeled, and sealed waste container.
- A recommended disposal method is to mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.^[7]

V. Emergency Procedures: First Aid

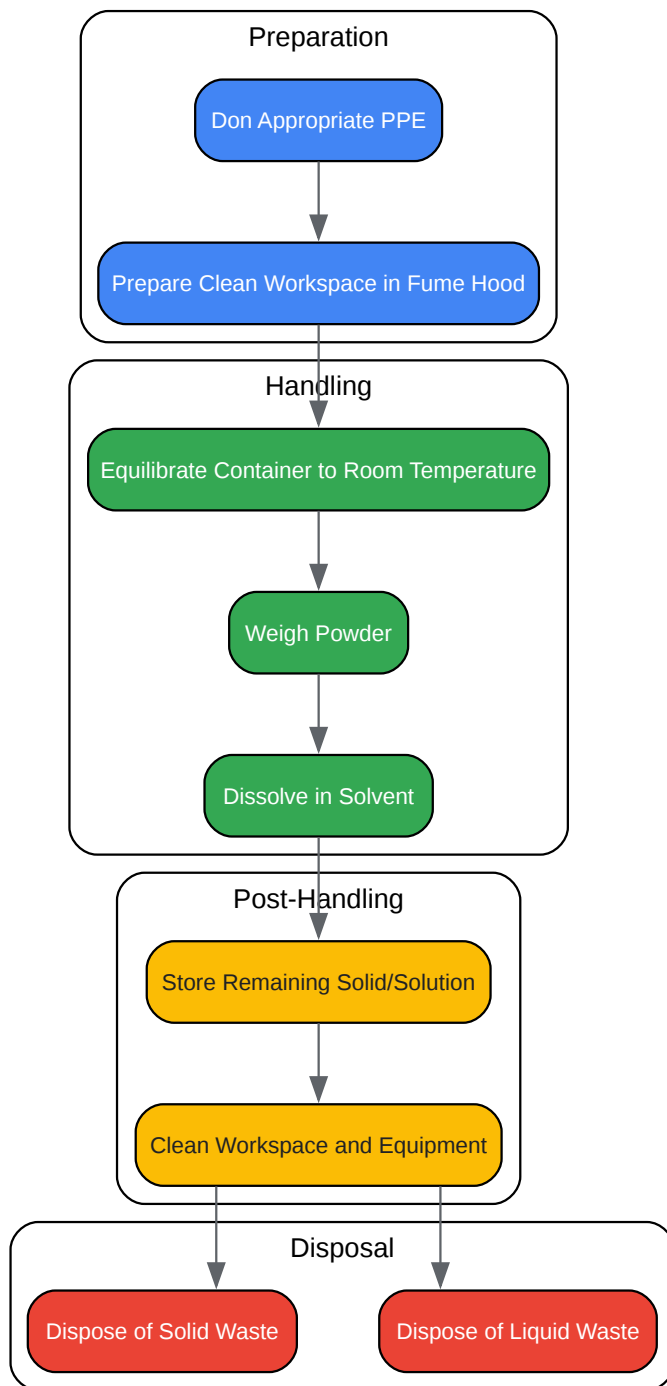
In case of accidental exposure, follow these first aid measures immediately.^[4]

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention. ^[4]
Skin Contact	Wash the affected area thoroughly with soap and plenty of water. If irritation persists, seek medical attention. ^[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention. ^[4]
Ingestion	Do not induce vomiting. Rinse mouth with water and seek immediate medical attention. ^[4]

VI. Experimental Workflow

The following diagram illustrates the standard workflow for handling **Fmoc-Phe-OH-d5** in a laboratory setting.

Workflow for Handling Fmoc-Phe-OH-d5



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Caption: Standard operational workflow for handling **Fmoc-Phe-OH-d5**.

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